

The Potent Biological Activities of Massoia Lactone: A Technical Guide

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Compound of Interest

Compound Name: *Massoia Lactone*

Cat. No.: *B031516*

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For Researchers, Scientists, and Drug Development Professionals

Massoia lactone, a naturally occurring δ -lactone primarily derived from the bark of the *Cryptocarya massoy* tree, has garnered significant scientific interest due to its diverse and potent biological activities.^{[1][2]} This technical guide provides an in-depth overview of the biological effects of **massoia lactone**, with a focus on its antifungal, antibiofilm, insecticidal, cytotoxic, and immunomodulatory properties. The information is presented to support further research and development of this promising bioactive compound.

Antifungal and Antibiofilm Activity

Massoia lactone, particularly the C-10 homolog, exhibits robust antifungal and antibiofilm activity against a wide range of fungal pathogens, including those affecting crops and causing human infections.^{[1][3][4][5]}

Quantitative Antifungal and Antibiofilm Data

The following tables summarize the quantitative data on the antifungal and antibiofilm efficacy of **massoia lactone** and its essential oil.

Table 1: Antifungal Activity of **Massoia Lactone** and Massoia Essential Oil

Fungal Species	Agent	Concentration	Effect	Reference
Fusarium graminearum	C10 Massoia Lactone	100 mg/L	Complete growth inhibition	[4]
Fusarium graminearum	Massoia Essential Oil	100 mg/L	Complete growth inhibition	[4]
Aspergillus flavus	C10 Massoia Lactone	0.1 mg/mL	Antifungal activity observed	[6]
Aspergillus flavus	Massoia Essential Oil	0.1 mg/mL	Antifungal activity observed in agar dilution and mycelial growth assays	[6]
Aspergillus flavus	Massoia Essential Oil	2.5 mg/mL	Antifungal activity observed in disc diffusion assay	[6]
Candida albicans	C-10 Massoia Lactone	0.026 µg/mL (IC50)	Anti-biofilm activity	[7][8]
Candida albicans	Massoia Essential Oil	0.074% v/v (IC50)	Anti-biofilm activity	[8]
Candida tropicalis	C-10 Massoia Lactone	1% w/v	84.21% inhibition of fungal growth	[5]

Table 2: Antibiofilm Activity of C-10 **Massoia Lactone**

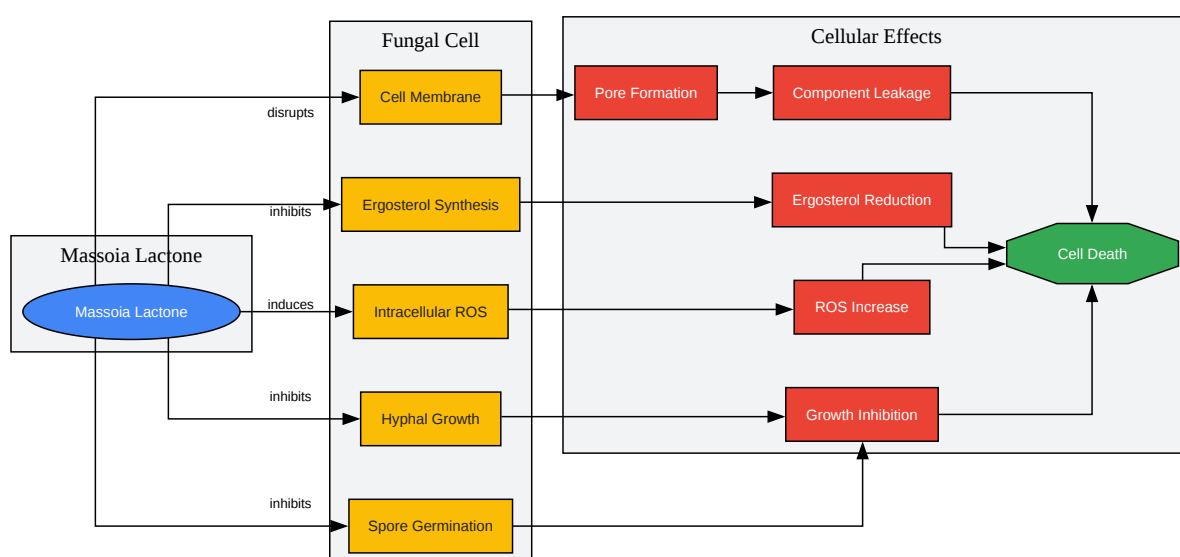
Microbial Species/Biofilm Type	Concentration	% Inhibition/Degradation	Biofilm Phase	Reference
Candida tropicalis	1% w/v	80.23%	Intermediate	[5]
Candida tropicalis	0.125% w/v	70.21%	Intermediate	[5]
Candida tropicalis	1% w/v	74.23%	Mature	[5]
Polymicrobial (S. mutans, S. sanguinis, L. acidophilus, A. viscosus)	0.25% v/v	Degradation observed	Mature	[9]
Dual-species (P. aeruginosa, S. aureus)	0.09% v/v (MBIC50)	Inhibition of biofilm formation	-	[10]
Dual-species (P. aeruginosa, S. aureus)	0.01% v/v	Degradation of preformed biofilm	-	[10]

Mechanism of Antifungal Action

Massoia lactone exerts its antifungal effects through a multi-targeted mechanism, leading to fungal cell death.[3][11] The primary modes of action include:

- **Disruption of Cell Membrane Integrity:** **Massoia lactone** induces pore formation in the fungal cell membrane, leading to the leakage of intracellular components.[3][11]
- **Ergosterol Content Reduction:** It interferes with the synthesis of ergosterol, a vital component of the fungal cell membrane, further compromising membrane integrity.[3][11]
- **Induction of Oxidative Stress:** The compound causes a rise in intracellular reactive oxygen species (ROS) levels, leading to cellular damage.[3][11]

- Inhibition of Hyphal Growth and Spore Germination: **Massoia lactone** effectively prevents the morphological transitions essential for fungal invasion and proliferation.[3][11]
- Downregulation of Mycotoxin Biosynthesis Genes: In *Fusarium graminearum*, it has been shown to downregulate the Tri10 gene, which is involved in the production of deoxynivalenol and 15-acetyl-deoxynivalenol.[4]



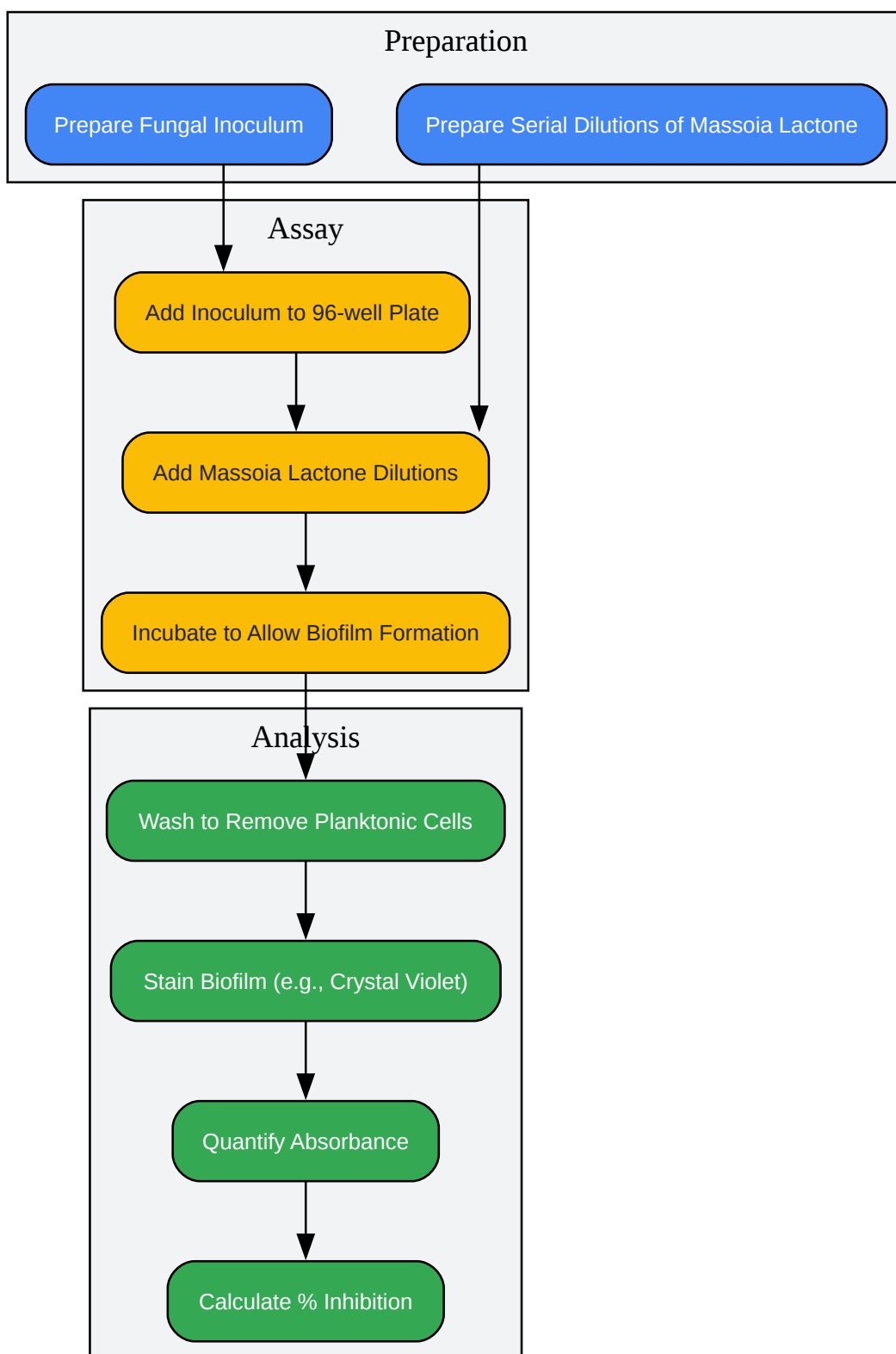
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Antifungal mechanism of **massoia lactone**.

Experimental Protocols

- Preparation of Media: Prepare a suitable fungal growth medium (e.g., Potato Dextrose Agar) and autoclave.

- Incorporation of **Massoia Lactone**: While the medium is still molten (approximately 45-50°C), add various concentrations of **massoia lactone** (dissolved in a suitable solvent like DMSO, ensuring the final solvent concentration is non-inhibitory). Pour the agar into sterile Petri dishes.
- Inoculation: Once the agar has solidified, place a standardized fungal inoculum (e.g., a mycelial plug or a spore suspension) at the center of each plate.
- Incubation: Incubate the plates at the optimal temperature for the specific fungus (e.g., 25°C) for a defined period (e.g., 7 days).
- Assessment: Measure the diameter of fungal growth and compare it to a control plate (containing only the solvent) to determine the percentage of inhibition. The minimum inhibitory concentration (MIC) is the lowest concentration that completely inhibits visible growth.[\[4\]](#)
- Preparation of Inoculum: Grow the fungal strain in a suitable broth (e.g., Sabouraud Dextrose Broth) and adjust the cell density to a standard concentration (e.g., 1×10^6 cells/mL).
- Plate Preparation: Add the fungal inoculum to the wells of a 96-well microtiter plate.
- Addition of **Massoia Lactone**: Add serial dilutions of **massoia lactone** to the wells. Include positive (fungus with no treatment) and negative (broth only) controls.
- Incubation: Incubate the plate under conditions that promote biofilm formation (e.g., 37°C for 24-48 hours).
- Quantification: After incubation, wash the wells to remove planktonic cells. The remaining biofilm can be quantified using methods such as the crystal violet assay or the XTT reduction assay. The absorbance is read using a microplate reader, and the percentage of biofilm inhibition is calculated relative to the positive control.[\[5\]](#)



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Workflow for biofilm inhibition assay.

Insecticidal Activity

Massoia lactone and its essential oil have demonstrated notable insecticidal properties, particularly larvicidal activity against mosquito species.

Quantitative Insecticidal Data

Table 3: Larvicidal Activity of **Massoia Lactone** and Massoia Essential Oil against *Aedes albopictus*

Agent	Concentration (µg/mL)	Larvicidal Activity (%)	Reference
Massoia Essential Oil	50	95.0	[12]
Massoia Essential Oil	25	37.5	[12]
C10 Massoia Lactone	25	> 80	[12]
C12 Massoia Lactone	25	> 80	[12]

Cytotoxic Activity

While showing promise as an antimicrobial agent, it is crucial to consider the cytotoxic potential of **massoia lactone**. Studies have indicated dose-dependent cytotoxic effects on various cell lines.[\[1\]](#)

Quantitative Cytotoxicity Data

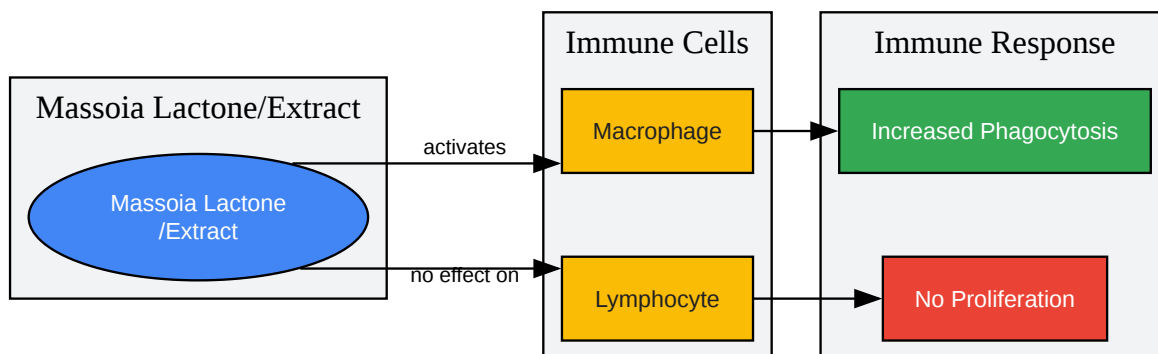
Table 4: Cytotoxicity of **Massoia Lactone** and Massoia Essential Oil

Cell Line	Agent	IC50 (µg/mL)	Reference
Fibroblast cells	C10 Massoia Lactone	11.29	[7]
Fibroblast cells	Massoia Essential Oil	26.07	[7]
Vero cells	C10 Massoia Lactone	28.35	[7]
Vero cells	Massoia Essential Oil	37.34	[7]
Fibroblast cells	Massoia Oily Extract	46.13	[13]
Fibroblast cells	Massoia Solid Extract	53.03	[13]
Vero cells	Massoia Oily Extract	43.59	[13]
Vero cells	Massoia Solid Extract	153.05	[13]

Immunomodulatory Effects

Massoia lactone and its extracts have been shown to modulate the immune response, specifically by enhancing macrophage phagocytic activity.[7][14][15]

- **Enhanced Phagocytosis:** Both in vitro and in vivo studies have demonstrated that massoia bark infusion significantly increases the phagocytic activity of macrophages.[14] Massoia essential oil and C-10 **massoia lactone** also increased the phagocytosis activity of mouse macrophages against latex beads and *Candida albicans*. [7][8]
- **No Effect on Lymphocyte Proliferation:** In an in vitro lymphocyte proliferation assay, massoia bark extract did not show a proliferative effect on lymphocytes, suggesting a more targeted effect on the innate immune system.[7][13]



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Immunomodulatory effects of **massoia lactone**.

Conclusion

Massoia lactone is a multifaceted bioactive compound with significant potential in various applications, including agriculture, food preservation, and pharmaceuticals.[1] Its potent antifungal and antibiofilm activities, coupled with its insecticidal properties, make it a strong candidate for the development of novel, nature-derived control agents. However, its cytotoxic effects necessitate careful dose-response studies and toxicological evaluation for any therapeutic applications.[1] Further research is warranted to fully elucidate the mechanisms of action, explore potential synergistic effects with other compounds, and optimize its application for various industrial and medicinal purposes.

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